

In-Depth Technical Guide: Busan 40 (Potassium N-(hydroxymethyl)-N-methylcarbamodithioate)

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Compound of Interest

Compound Name: *Busan 40*

Cat. No.: *B165887*

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CAS Number: 51026-28-9

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This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is a compilation and analysis of publicly available data. All laboratory work should be conducted by trained professionals in accordance with all applicable safety regulations and institutional protocols.

Introduction

This technical guide provides a comprehensive overview of the chemical compound with CAS number 51026-28-9, identified as Potassium N-(hydroxymethyl)-N-methylcarbamodithioate. This compound is also known by the trade name **Busan 40**. It is a broad-spectrum biocide, primarily used as a bactericide and fungicide in various industrial applications.^[1]

It is important to note that the trade name "Busan" is also associated with other active ingredients, such as 2-(thiocyanomethylthio)benzothiazole (TCMTB). This guide focuses exclusively on the compound corresponding to CAS number 51026-28-9.

Chemical and Physical Properties

A summary of the key physicochemical properties of Potassium N-(hydroxymethyl)-N-methylcarbamodithioate is presented in Table 1.

Property	Value	Reference
Molecular Formula	C3H6KNOS2	[1]
Molecular Weight	175.32 g/mol	[1]
IUPAC Name	potassium;N-(hydroxymethyl)-N-methylcarbamodithioate	[1]
Synonyms	Potassium-N-hydroxymethyl-N-methyl dithiocarbamate, Busan 40	[1][2]
Appearance	Not explicitly stated for the pure compound; aqueous solutions are described as clear orange liquids.	[3]
Melting Point	-43.8 °C	[4]
Flash Point	2 °C (35.6 °F) (closed cup)	[4]
Solubility	Water soluble	[5]

Synthesis

A method for the synthesis of Potassium N-(hydroxymethyl)-N-methylcarbamodithioate is described in U.S. Patent 3,856,851.[5] The process involves the reaction of potassium N-methyldithiocarbamate with formaldehyde and monomethylamine in an aqueous solution.[5]

Experimental Protocol: Synthesis

Materials:

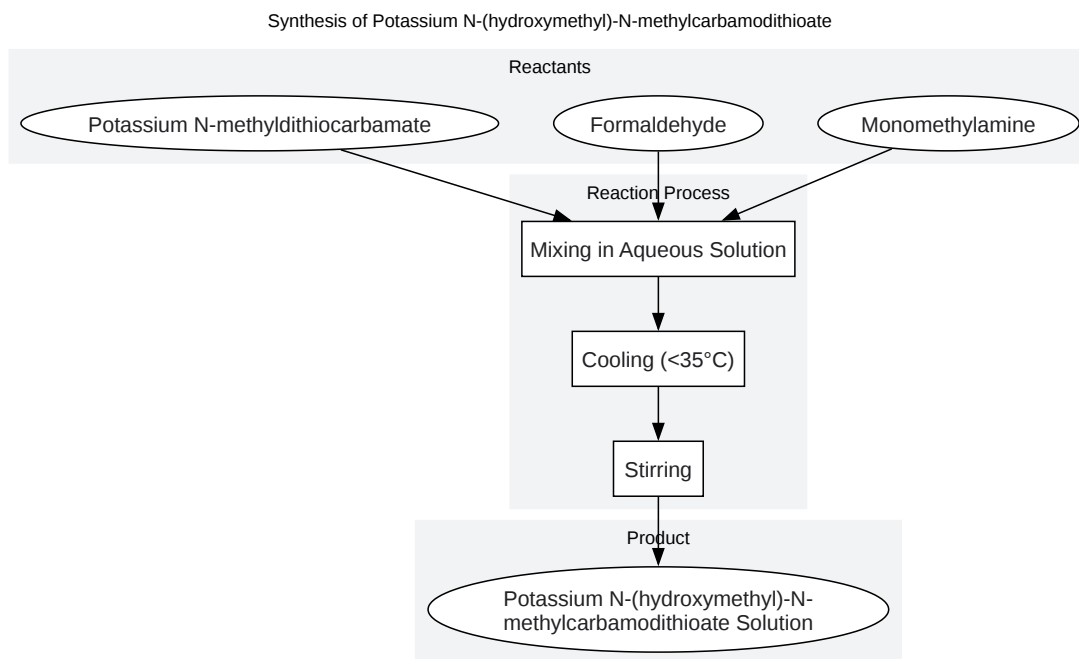
- Potassium N-methyldithiocarbamate solution (54.5%)
- Formaldehyde solution (37%)
- Monomethylamine solution (50%)
- Water

- Ice bath
- 2-liter reaction flask with mechanical stirrer, condenser, and thermometer

Procedure:

- Charge a 2-liter reaction flask with 88 grams of water and 1,000 grams (3.7 moles) of a 54.5% aqueous solution of potassium N-methyldithiocarbamate.
- Add 302 grams (3.7 moles) of a 37% aqueous solution of formaldehyde to the flask. The temperature will rise.
- After stirring for 30 minutes, add 232 grams (3.7 moles) of a 50% aqueous solution of monomethylamine. Maintain the temperature below 35°C using an ice bath for cooling.
- Continue to agitate the reaction mixture for an additional 30 minutes.

The resulting product is a clear orange solution containing Potassium N-(hydroxymethyl)-N-methylcarbamodithioate.[5]



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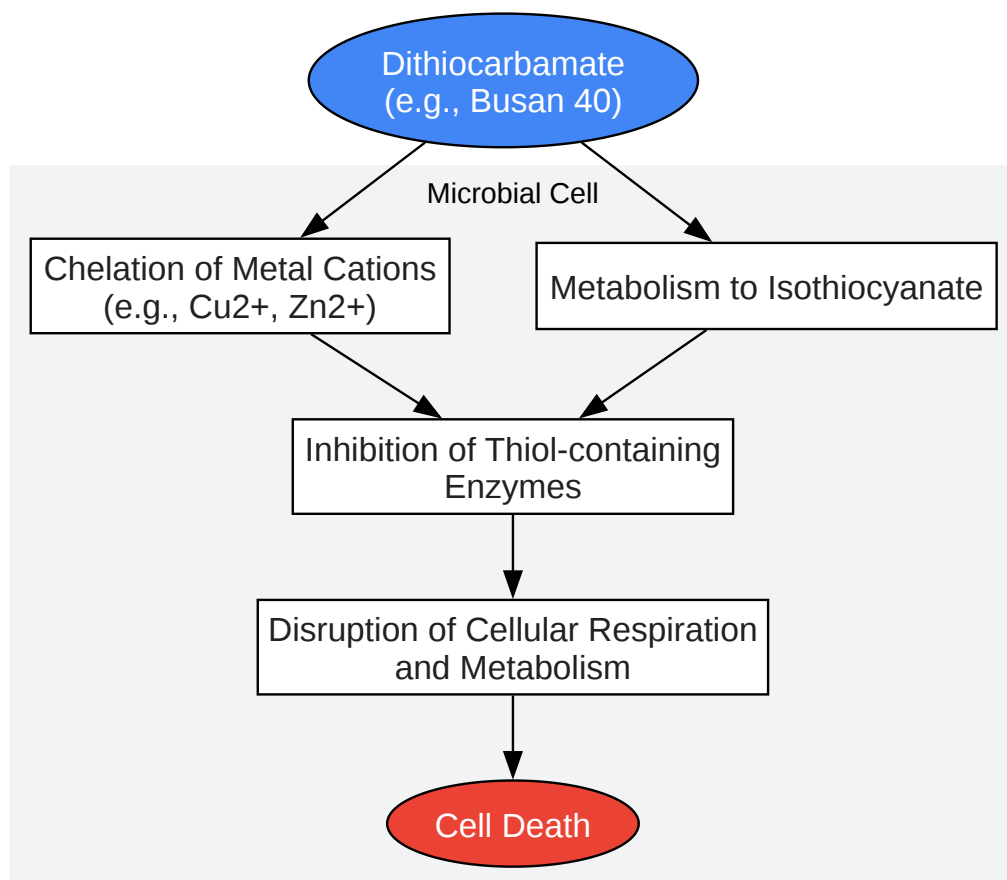
Synthesis of Potassium N-(hydroxymethyl)-N-methylcarbamodithioate.

Mechanism of Action

Potassium N-(hydroxymethyl)-N-methylcarbamodithioate belongs to the dithiocarbamate class of fungicides. The biocidal activity of dithiocarbamates is attributed to their multi-site mode of action.[1][6] They are known to chelate with metal cations, such as copper, which are essential

for the function of various enzymes in microbial cells.[6] Furthermore, dithiocarbamates can be metabolized to isothiocyanates, which are highly reactive compounds that can inactivate vital thiol-containing enzymes and proteins within the fungal cell, thereby disrupting cellular respiration and other critical metabolic processes.[6]

General Mechanism of Action of Dithiocarbamate Biocides



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General Mechanism of Action of Dithiocarbamate Biocides.

Analytical Methods

The analysis of dithiocarbamates, including Potassium N-(hydroxymethyl)-N-methylcarbamodithioate, in various matrices is typically challenging due to their instability. Standard methods often rely on the acid hydrolysis of the dithiocarbamate to release carbon disulfide (CS₂), which is then quantified.

- EPA Method 630: This colorimetric method is designed for the determination of dithiocarbamate pesticides in municipal and industrial wastewater. It involves the digestion of the sample with acid to hydrolyze the dithiocarbamate to CS₂. The evolved CS₂ is then purged and absorbed by a color reagent, and the absorbance is measured spectrophotometrically.^[7]
- Gas Chromatography (GC): Following acid digestion, the liberated CS₂ can be quantified using gas chromatography with various detectors, such as a flame photometric detector (FPD) or a mass spectrometer (MS).^{[8][9]}
- High-Performance Liquid Chromatography (HPLC): While less common for the entire class, specific dithiocarbamates can be analyzed by HPLC, often after derivatization.^[8]

Toxicological Profile

Specific toxicological data for CAS 51026-28-9 is not extensively available in the public domain. However, the toxicology of the dithiocarbamate class of compounds has been studied.

Toxicological Endpoint	General Information for Dithiocarbamates	Reference
Acute Oral Toxicity	Varies widely among different dithiocarbamates.	[6]
Skin and Eye Irritation	Many dithiocarbamates are known to be skin and eye irritants.	[10]
Environmental Fate	Dithiocarbamates generally have low to moderate mobility in soil and are expected to adsorb to particulate matter in water. They undergo relatively rapid degradation in the environment through photolysis and hydrolysis.	[5]

Experimental Protocols: Biocidal Efficacy Testing

Standardized methods are used to evaluate the efficacy of biocides against bacteria and fungi. The following is a generalized workflow based on common suspension test protocols (e.g., ASTM E2315).[\[11\]](#)

Generalized Suspension Test Protocol

Objective: To determine the bactericidal or fungicidal activity of a biocide in a liquid suspension.

Materials:

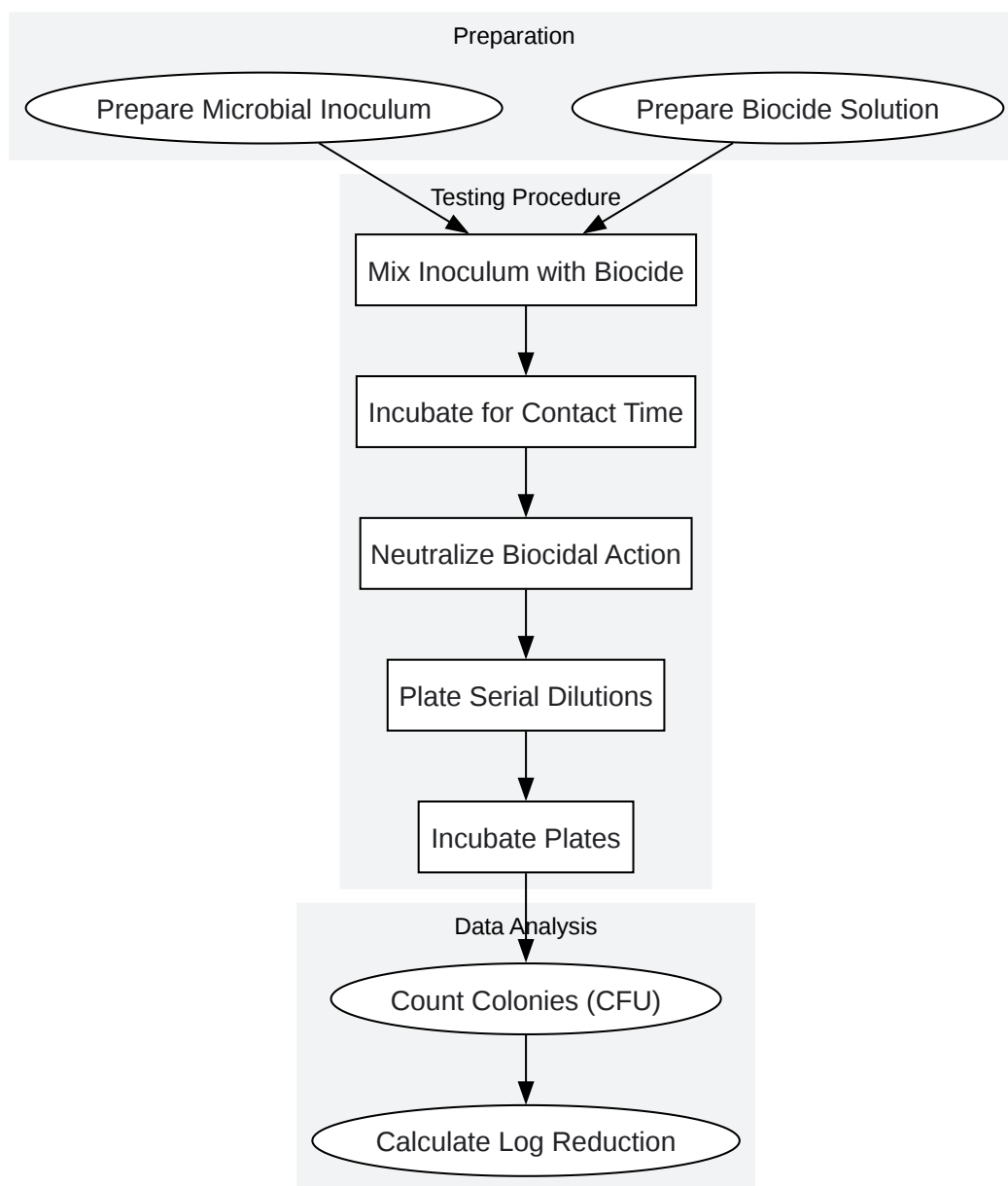
- Test biocide (Potassium N-(hydroxymethyl)-N-methylcarbamodithioate solution)
- Test microorganisms (e.g., *Staphylococcus aureus*, *Pseudomonas aeruginosa*, *Aspergillus niger*)
- Sterile culture broth
- Sterile neutralizing broth

- Sterile agar plates
- Incubator
- Vortex mixer
- Pipettes and other sterile laboratory equipment

Procedure:

- Preparation of Inoculum: Culture the test microorganism in a suitable broth to achieve a specific cell density (e.g., 10^8 CFU/mL).
- Test Suspension: Add a specified volume of the inoculum to a solution of the test biocide at the desired concentration.
- Contact Time: Allow the biocide to interact with the microorganisms for a predetermined contact time (e.g., 1, 5, 10 minutes).
- Neutralization: At the end of the contact time, transfer an aliquot of the test suspension to a neutralizing broth to stop the biocidal action.
- Enumeration: Perform serial dilutions of the neutralized suspension and plate onto agar plates.
- Incubation: Incubate the plates under appropriate conditions for the test microorganism.
- Colony Counting: Count the number of colonies on the plates to determine the number of surviving microorganisms.
- Calculation: Calculate the log reduction in the microbial population compared to a control (without the biocide).

Generalized Biocidal Efficacy Suspension Test Workflow

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Generalized Biocidal Efficacy Suspension Test Workflow.

Applications

Potassium N-(hydroxymethyl)-N-methylcarbamodithioate is utilized in a variety of industrial applications as a biocide to prevent microbial growth and degradation of products.[1]

- Paints and Coatings: Prevents the growth of bacteria and fungi in water-based paint formulations.[1]
- Adhesives: Extends the shelf life of adhesives by inhibiting microbial contamination.[1]
- Wood Preservation: Protects wood from decay caused by fungi.[1]
- Textiles: Used in textile treatments to prevent the growth of mildew.[1]
- Pulp and Paper Mills: Controls slime formation in paper mill systems.[12]

Conclusion

Potassium N-(hydroxymethyl)-N-methylcarbamodithioate (CAS 51026-28-9), also known as **Busan 40**, is an effective broad-spectrum biocide with a multi-site mechanism of action characteristic of dithiocarbamates. Its synthesis is well-documented, and its applications are widespread in industrial preservation. While specific toxicological data for this compound is limited, the general profile of dithiocarbamates suggests a need for careful handling and adherence to safety protocols. Further research into its specific toxicological and environmental profile would be beneficial for a more complete understanding of this industrially significant compound.

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